

An In-depth Technical Guide to the Thermodynamic Properties of n-Octylcyclohexane

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Compound of Interest

Compound Name: *n*-Octylcyclohexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **n-Octylcyclohexane** (C₁₄H₂₈), a saturated hydrocarbon with increasing relevance in various industrial and research applications. This document summarizes key physical and thermodynamic data, details the experimental methodologies used for their determination, and presents logical workflows for property measurement.

Core Thermodynamic Properties

n-Octylcyclohexane is a colorless liquid at standard conditions. A summary of its fundamental thermodynamic and physical properties is presented below.

Table 1: Fundamental Physical and Thermodynamic Properties of **n-Octylcyclohexane**

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₈	[1][2][3]
Molecular Weight	196.37 g/mol	[1][2][3]
CAS Number	1795-15-9	[1][3]
Melting Point	-19.69 °C (253.46 K)	[4]
Boiling Point	264 °C (537.15 K)	[4]
Flash Point	105.4 °C	[4]
Enthalpy of Formation (gas, 298.15 K)	-295.6 ± 2.1 kJ/mol	[3]

Temperature-Dependent Thermodynamic Properties

The thermodynamic properties of **n-Octylcyclohexane** exhibit significant variation with temperature. The following tables summarize the available experimental data for density, viscosity, heat capacity, and vapor pressure as a function of temperature.

Density

The density of liquid **n-Octylcyclohexane** decreases with increasing temperature. Experimental data is presented in Table 2.

Table 2: Density of **n-Octylcyclohexane** at Various Temperatures

Temperature (°C)	Temperature (K)	Density (g/cm ³)	Source(s)
20	293.15	0.817	[5] [6]
25	298.15	0.813	[5] [6]
30	303.15	0.809	[5] [6]
40	313.15	0.801	[5] [6]
50	323.15	0.793	[5] [6]
60	333.15	0.785	[5] [6]

Viscosity

The viscosity of **n-Octylcyclohexane**, a measure of its resistance to flow, decreases significantly as temperature increases.

Table 3: Viscosity of **n-Octylcyclohexane** at Various Temperatures

Temperature (°C)	Temperature (K)	Dynamic Viscosity (mPa·s)	Source(s)
20	293.15	2.89	[5] [6]
25	298.15	2.44	[5] [6]
30	303.15	2.08	[5] [6]
40	313.15	1.59	[5] [6]
50	323.15	1.25	[5] [6]
60	333.15	1.01	[5] [6]

Heat Capacity

Heat capacity data for **n-Octylcyclohexane** is crucial for understanding its heat transfer characteristics. While extensive temperature-dependent data is not readily available in the literature, a representative value for the liquid phase is provided.

Table 4: Liquid Phase Heat Capacity of **n-Octylcyclohexane**

Temperature (°C)	Temperature (K)	Isobaric Heat Capacity (Cp) (J/mol·K)	Source(s)
25	298.15	395.4	[7]

Vapor Pressure

The vapor pressure of **n-Octylcyclohexane** increases with temperature, as described by the Antoine equation:

$$\log_{10}(P) = A - (B / (T + C))$$

where P is the vapor pressure in mmHg and T is the temperature in °C.

Table 5: Antoine Equation Constants for **n-Octylcyclohexane**

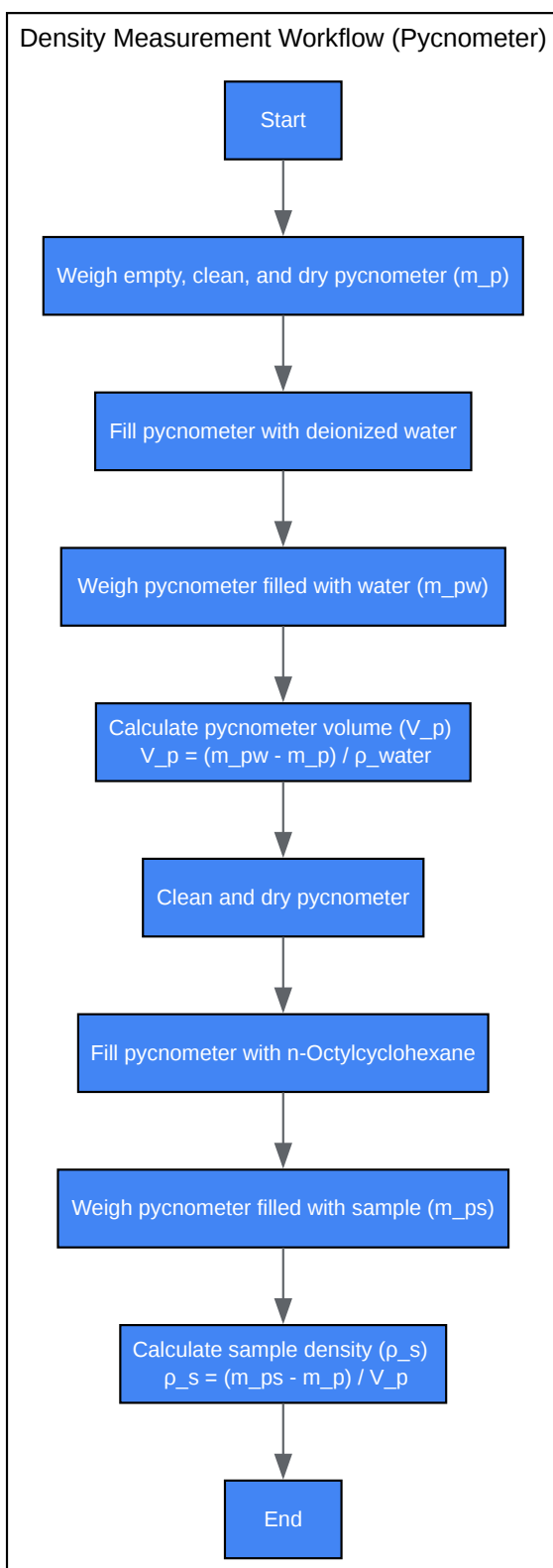
Constant	Value	Temperature Range (°C)	Source(s)
A	7.045	79 - 280	[8][9][10][11][12]
B	1654.2	79 - 280	[8][9][10][11][12]
C	207.3	79 - 280	[8][9][10][11][12]

Experimental Protocols

The accurate determination of thermodynamic properties relies on precise experimental methodologies. The following sections detail the common protocols used for measuring the key properties of liquid hydrocarbons like **n-Octylcyclohexane**.

Density Measurement

A common and accurate method for determining the density of liquids is the pycnometer method.



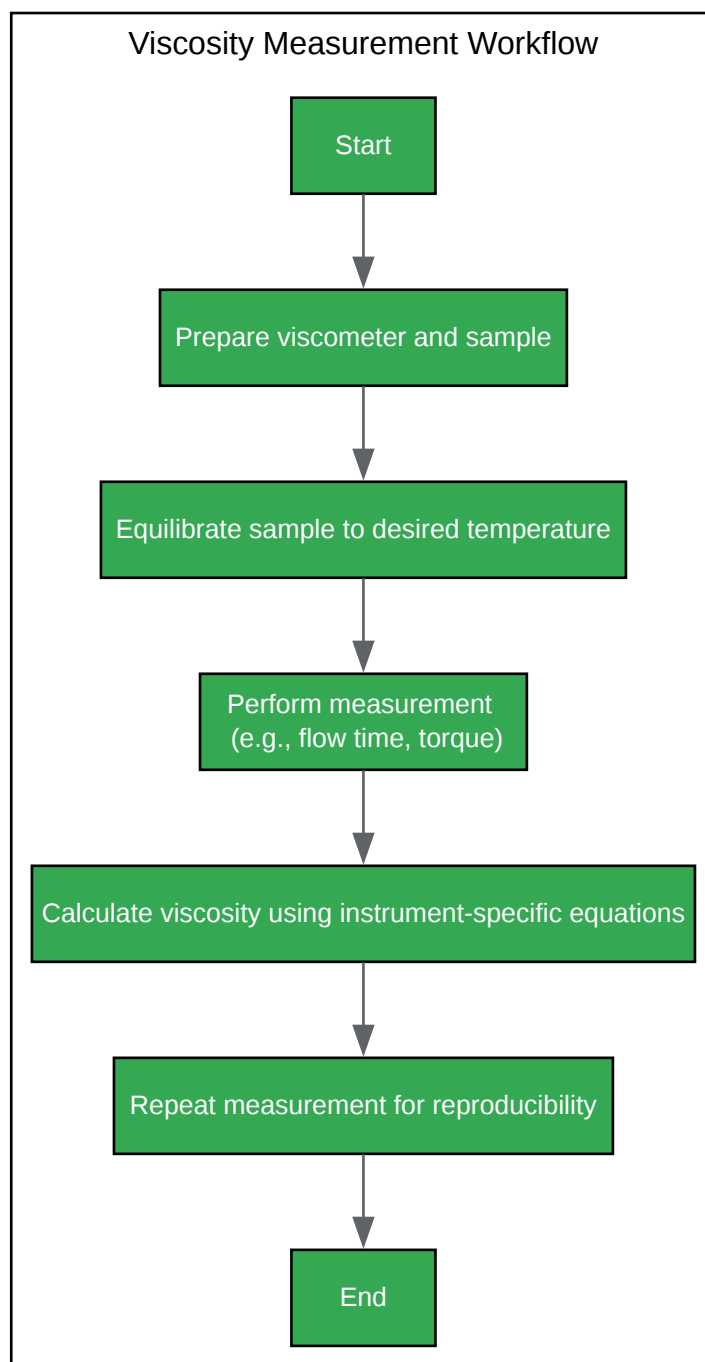
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Workflow for density measurement using a pycnometer.

The procedure involves the precise weighing of the pycnometer when empty, filled with a reference liquid of known density (e.g., water), and finally filled with the sample liquid. The volume of the pycnometer is determined using the reference liquid, and this volume is then used to calculate the density of the sample.

Viscosity Measurement

The viscosity of hydrocarbon liquids can be determined using various types of viscometers, including capillary viscometers, falling ball viscometers, and rotational viscometers. A generalized workflow for viscosity measurement is outlined below.



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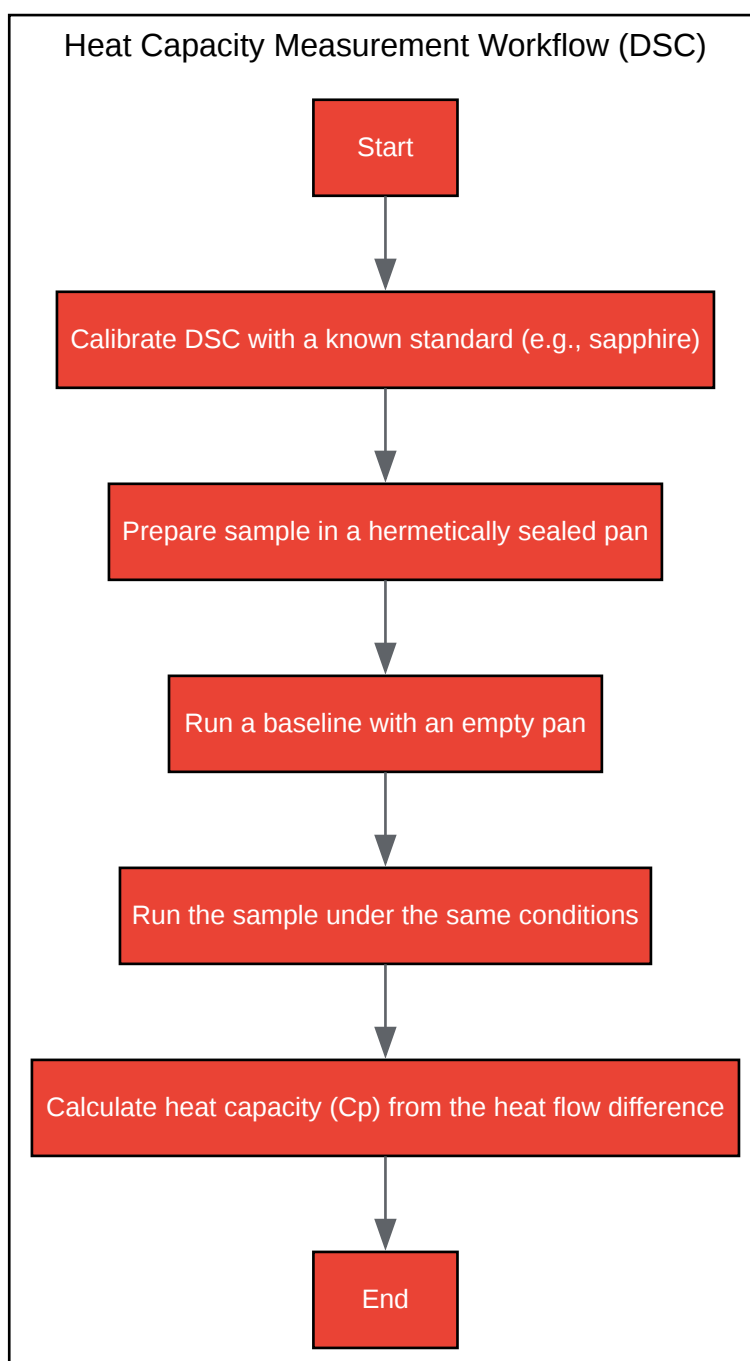
Generalized workflow for viscosity measurement.

For a capillary viscometer, the time it takes for a fixed volume of liquid to flow through a capillary tube is measured. For a falling ball viscometer, the time it takes for a sphere to fall a

certain distance through the liquid is recorded. Rotational viscometers measure the torque required to rotate a spindle immersed in the fluid.

Heat Capacity Measurement

Differential Scanning Calorimetry (DSC) is a widely used technique for measuring the heat capacity of liquids.



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Workflow for heat capacity measurement using DSC.

The method involves heating a sample and a reference at a controlled rate and measuring the difference in heat flow required to maintain both at the same temperature. By comparing the heat flow of the sample to that of a known standard, the heat capacity of the sample can be determined.

Conclusion

This technical guide provides a consolidated source of information on the key thermodynamic properties of **n-Octylcyclohexane**. The presented data and experimental protocols are intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the physicochemical properties of such compounds are of critical importance. The provided workflows offer a logical framework for the experimental determination of these properties. Further research to expand the temperature and pressure ranges of the available data would be beneficial for a more complete understanding of the thermodynamic behavior of **n-Octylcyclohexane**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of n-Octylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162980#thermodynamic-properties-of-n-octylcyclohexane]

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